

Personal protective equipment for handling Boc-p-iodo-DL-Phe-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Boc-p-iodo-DL-Phe-OH*

Cat. No.: *B558093*

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Essential Safety and Handling Guide for Boc-p-iodo-DL-Phe-OH

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **Boc-p-iodo-DL-Phe-OH** (Boc-4-iodo-DL-phenylalanine). Adherence to these procedures is critical for ensuring laboratory safety and maintaining a secure research environment.

Hazard Identification and Chemical Properties

While **Boc-p-iodo-DL-Phe-OH** is not classified as hazardous under the 2012 OSHA Hazard Communication Standard, it is imperative to handle it with care as with all laboratory chemicals. [1] Potential, though unclassified, hazards include skin, eye, and respiratory tract irritation.

Key chemical properties are summarized below:

Property	Value
CAS Number	62129-44-6
Molecular Formula	C14H18INO4
Molecular Weight	391.20 g/mol [2] [3]
Appearance	White to off-white powder or solid [3] [4]
Melting Point	150 °C (302 °F) [1] [5]
Storage	Store in a dry, cool, and well-ventilated place at 0-8 °C. [1] [3] [4] Keep containers tightly closed. [1]

Personal Protective Equipment (PPE)

The following table outlines the recommended personal protective equipment for handling **Boc-p-iodo-DL-Phe-OH** in various laboratory settings.

Operation	Eye Protection	Hand Protection	Body Protection	Respiratory Protection
Weighing and preparing solutions	Safety glasses with side shields or chemical splash goggles.[6][7]	Chemical-resistant nitrile gloves.[6][7]	Laboratory coat. [6][8]	Type N95 (US) or type P1 (EN 143) dust mask if weighing outside of a ventilated enclosure.[2][5]
Routine laboratory use	Safety glasses with side shields. [7]	Chemical-resistant nitrile gloves.[7]	Laboratory coat. [8]	Not generally required if handled in a fume hood or well-ventilated area.
Cleaning up small spills	Chemical splash goggles.[6][7]	Chemical-resistant nitrile gloves.[6][7]	Laboratory coat. [8]	N95 respirator to prevent inhalation of dust.[2]
Large-scale operations	Chemical splash goggles and a face shield.[6][7]	Double-gloving with chemical-resistant nitrile gloves.	Chemical-resistant apron over a laboratory coat.	A properly fitted respirator may be required based on a risk assessment.

Operational and Disposal Plans

Safe Handling Protocol

- Preparation: Before handling, ensure you have read the Safety Data Sheet (SDS) and are familiar with the potential hazards.[1][3][5] Work in a well-ventilated area, preferably a chemical fume hood, especially when handling the powder.[9]
- Personal Protective Equipment: Don the appropriate PPE as outlined in the table above.

- Handling: Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#) Avoid the formation of dust and aerosols.[\[10\]](#) Use appropriate tools (e.g., spatulas, weighing paper) to handle the solid.
- Storage: Keep the container tightly closed when not in use.[\[1\]](#) Store in a designated, cool, and dry area away from incompatible materials such as strong oxidizing agents and acids.[\[10\]](#)

Disposal Plan

All waste containing **Boc-p-iodo-DL-Phe-OH** must be treated as chemical waste and disposed of according to institutional and local regulations.

- Solid Waste: Collect any solid waste, including contaminated weighing paper and gloves, in a clearly labeled, sealed container for chemical waste.
- Solutions: Absorb liquid waste containing this compound with an inert material (e.g., vermiculite, sand) and place it in a sealed container for chemical waste.
- Labeling: Label all waste containers with "Hazardous Waste" and the full chemical name: "**Boc-p-iodo-DL-Phe-OH**".
- Final Disposal: Contact your institution's Environmental Health and Safety (EHS) department for pickup and disposal of the chemical waste.[\[11\]](#) Do not dispose of this compound down the drain or in regular trash.[\[8\]](#)[\[11\]](#)

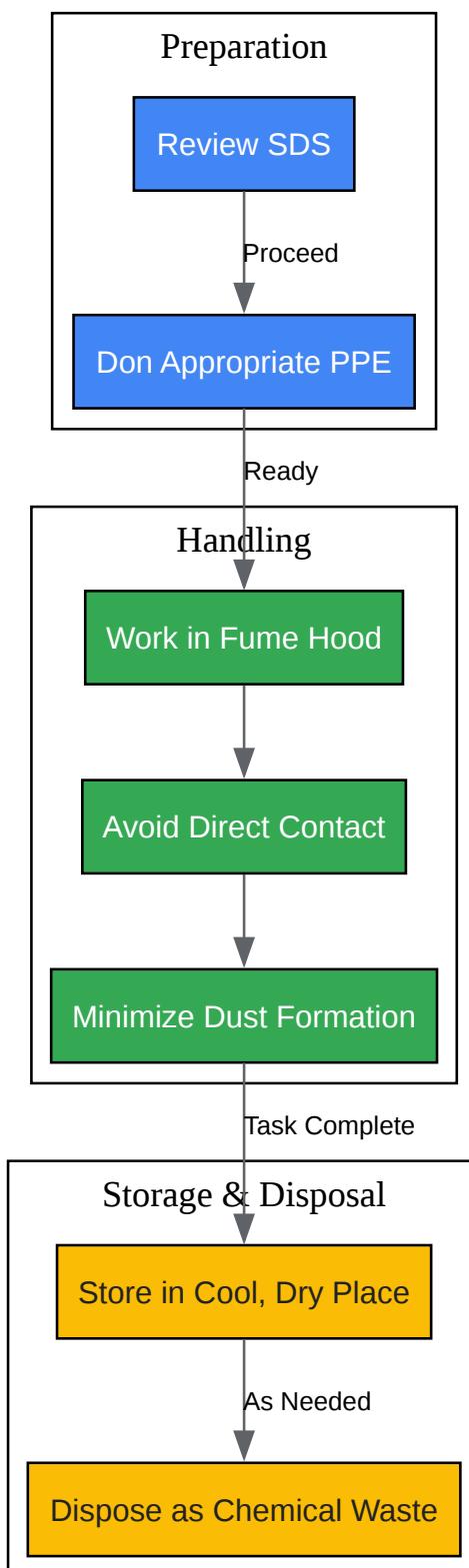
Spill and Emergency Procedures

- Small Spills:
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE (safety goggles, gloves, lab coat, and N95 respirator), carefully sweep up the solid material.[\[10\]](#)
 - Place the spilled material into a labeled container for chemical waste.
 - Clean the spill area with a damp cloth, and dispose of the cloth as chemical waste.[\[11\]](#)

- Large Spills:
 - Evacuate the immediate area.
 - Alert others in the vicinity.
 - Contact your institution's EHS or emergency response team immediately.[11]
- First Aid:
 - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1]
 - Skin Contact: Wash off immediately with soap and plenty of water for at least 15 minutes. [1][5]
 - Inhalation: Move to fresh air. If breathing is difficult, seek medical attention.[1]
 - Ingestion: Rinse mouth with water and drink plenty of water. Seek medical attention.[1]

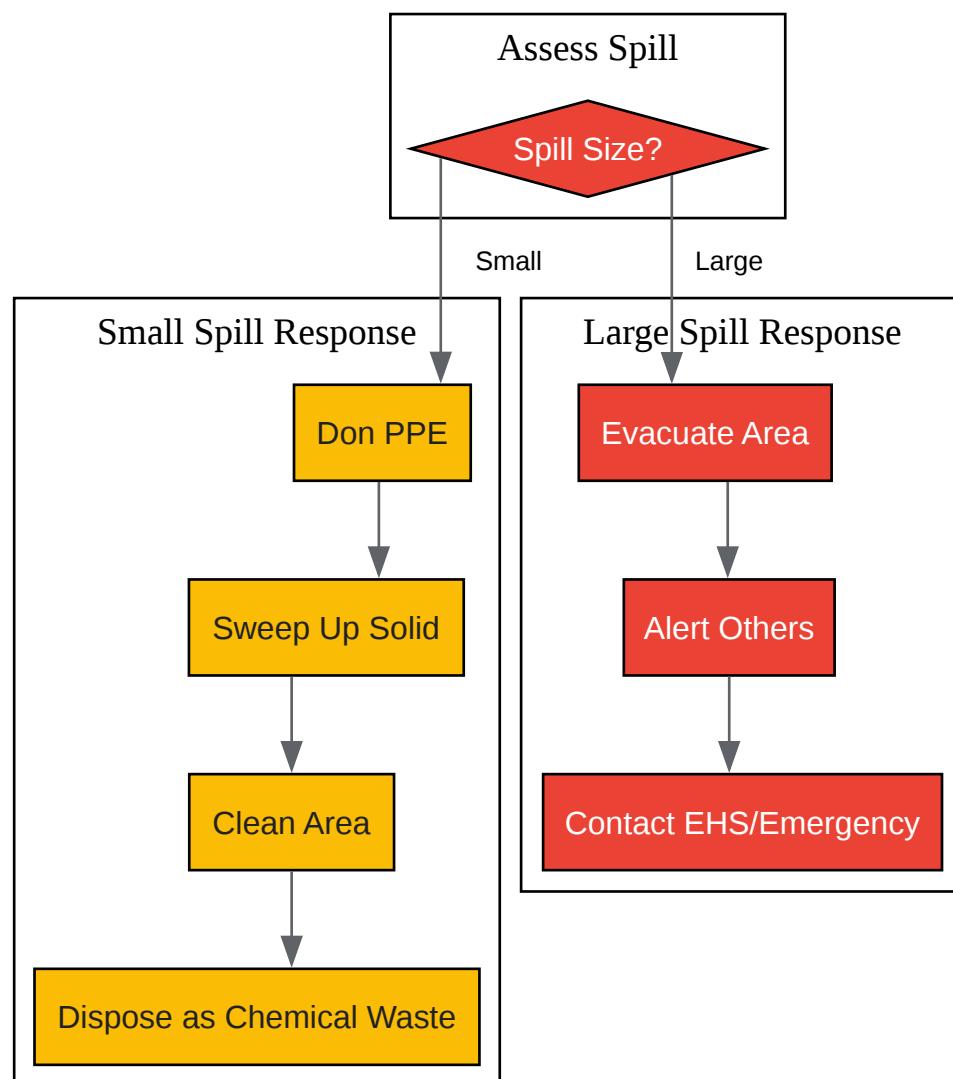
Visual Workflow Guides

The following diagrams illustrate the standard operating procedures for handling **Boc-p-iodo-DL-Phe-OH**.



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Caption: Workflow for the safe handling of **Boc-p-iodo-DL-Phe-OH**.



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Caption: Procedural workflow for responding to a spill of **Boc-p-iodo-DL-Phe-OH**.

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- To cite this document: BenchChem. [Personal protective equipment for handling Boc-p-iodo-DL-Phe-OH]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b558093#personal-protective-equipment-for-handling-boc-p-iodo-dl-phe-oh>]

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